

Technical Guide: Properties of 2-[Bis(tert-Butoxycarbonyl)amino]-5-bromopyrimidine

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Compound of Interest

Compound Name: 2-[Bis(tert-Butoxycarbonyl)amino]-5-bromopyrimidine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine is a key intermediate in synthetic organic chemistry, particularly in the development of pharmaceutical compounds. Its structure, featuring a pyrimidine core, a bromine atom, and Boc-protected amino group, makes it a versatile building block for creating more complex molecules. This guide provides an in-depth look at the available data for this compound, focusing on its physical and chemical properties, and outlines a general protocol for determining its solubility.

Physicochemical Properties

While specific quantitative solubility data for **2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine** is not readily available in the literature, its physical properties can provide an indication of its likely solubility in various solvents. Generally, the two bulky, non-polar tert-butoxycarbonyl (Boc) groups would be expected to decrease its solubility in polar solvents like water and increase its solubility in common organic solvents.

Property	Value
Molecular Formula	C ₁₄ H ₂₀ BrN ₃ O ₄
Molecular Weight	374.23 g/mol
Appearance	White to off-white crystalline powder
Melting Point	Not reported; (precursor 2-amino-5-bromopyrimidine melts at 241-243 °C)

Experimental Protocol: Solubility Determination

The following is a general experimental procedure for determining the solubility of **2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine** in a given solvent. This protocol is based on standard laboratory methods for solubility assessment of organic compounds.

Objective: To determine the approximate solubility of **2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine** in various solvents at a specific temperature (e.g., room temperature).

Materials:

- **2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, ethyl acetate, hexane)
- Small test tubes or vials
- Vortex mixer or magnetic stirrer
- Analytical balance
- Spatula
- Pipettes

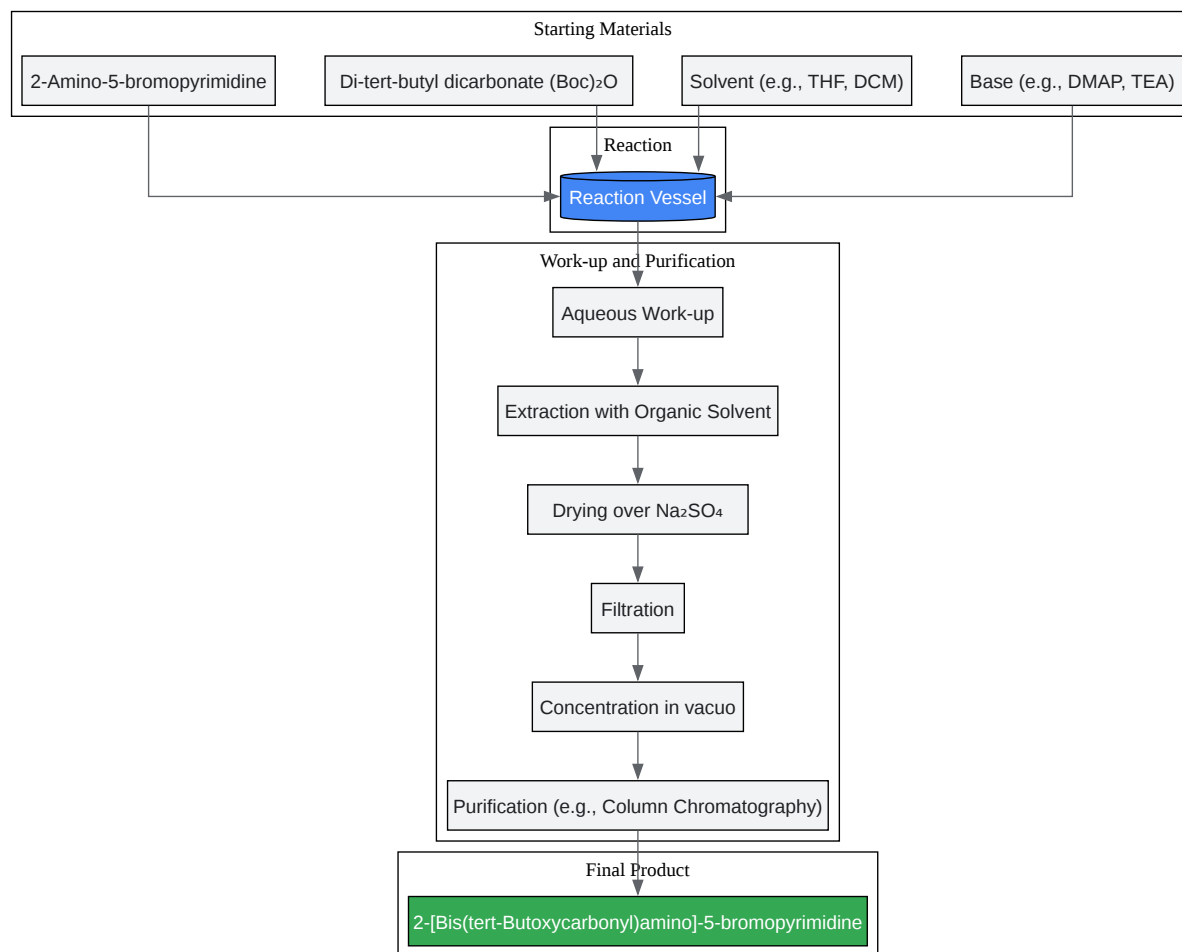
Procedure:

- Preparation: Add a precisely weighed amount (e.g., 10 mg) of **2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine** to a clean, dry test tube.
- Solvent Addition: Add a small, measured volume (e.g., 0.1 mL) of the chosen solvent to the test tube.
- Mixing: Vigorously mix the contents of the test tube using a vortex mixer or magnetic stirrer for a set period (e.g., 1-2 minutes) to facilitate dissolution.
- Observation: Visually inspect the solution to see if the solid has completely dissolved.
- Incremental Solvent Addition: If the solid has not completely dissolved, continue to add small, measured volumes of the solvent, mixing thoroughly after each addition, until the solid is fully dissolved.
- Recording Data: Record the total volume of solvent required to dissolve the initial mass of the compound.
- Calculation: Calculate the solubility in terms of mg/mL or other appropriate units.
- Repeatability: Repeat the experiment with different solvents and at different temperatures as required.

Synthesis and Applications

2-[Bis(tert-butoxycarbonyl)amino]-5-bromopyrimidine is synthesized from its precursor, 2-amino-5-bromopyrimidine. This precursor is a valuable building block in medicinal chemistry. For instance, it is utilized in the synthesis of Macitentan, a dual endothelin receptor antagonist. [1] The amino group of 2-amino-5-bromopyrimidine can be readily acylated or alkylated, while the bromine atom can participate in cross-coupling reactions.

Experimental Workflow: Synthesis of 2-[Bis(tert-Butoxycarbonyl)amino]-5-bromopyrimidine

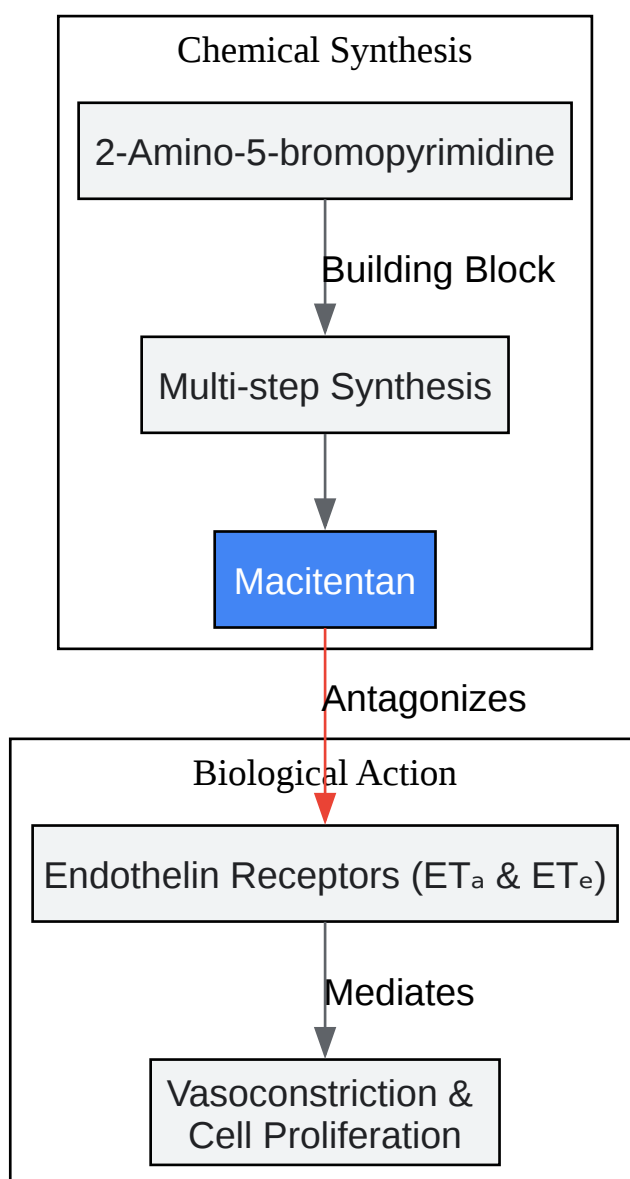


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Caption: General workflow for the synthesis of the title compound.

Role in Drug Discovery: Path to Endothelin Receptor Antagonism

The precursor, 2-amino-5-bromopyrimidine, serves as a foundational molecule in the synthesis of various pharmaceutical agents. A notable example is its use in creating compounds that lead to the development of drugs like Macitentan. Macitentan functions by blocking endothelin receptors, which are involved in vasoconstriction and cell proliferation.



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Caption: From chemical building block to biological intervention.

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References

- 1. nbinnno.com [nbinnno.com]
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